

# Application Notes and Protocols for Diphenyliodonium Nitrate in Complex Organic Molecule Synthesis

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## Compound of Interest

Compound Name: *Diphenyliodonium nitrate*

Cat. No.: *B1203473*

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These application notes provide detailed procedures and data on the use of **diphenyliodonium nitrate** as a versatile and powerful arylation reagent in the synthesis of complex organic molecules. This hypervalent iodine reagent offers a valuable alternative to traditional metal-catalyzed cross-coupling reactions, often enabling milder reaction conditions and unique reactivity patterns. The protocols outlined below cover a range of transformations, including metal-free and palladium-catalyzed C-H arylations, as well as C-O and C-N bond-forming reactions.

## Application Note 1: Metal-Free Double Arylation of Naphthols

**Diphenyliodonium nitrate** can be employed for the direct, metal-free C- and O-arylation of naphthols in a one-pot reaction. This method provides a straightforward route to doubly arylated naphthol derivatives, which are valuable scaffolds in medicinal chemistry and materials science.

## Quantitative Data Summary

Entry	Substrate	Base (equiv.)	Solvent	Temperature (°C)	Time (h)	C-Arylation Yield (%)	C,O-Diarylation Yield (%)
1	2-Naphthol	K <sub>2</sub> CO <sub>3</sub> (1.5)	DMF	23	1	20	8
2	2-Naphthol	K <sub>2</sub> CO <sub>3</sub> (1.5)	DMF	80	1	15	10
3	2-Naphthol	Cs <sub>2</sub> CO <sub>3</sub> (1.5)	DMF	23	1	10	5
4	2-Naphthol	t-BuOK (1.5)	DMF	23	1	35	12
5	2-Naphthol	t-BuOK (1.5)	Dioxane	23	1	40	15
6	2-Naphthol	t-BuOK (1.5)	Dioxane	80	1	25	18

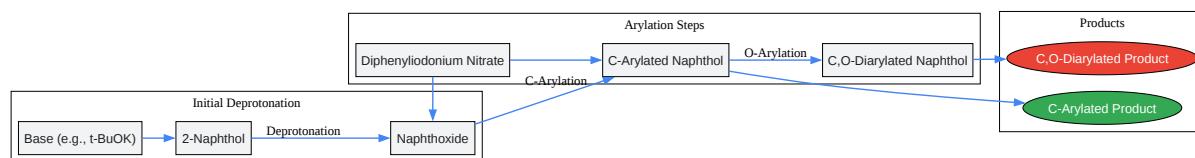
Data adapted from a study on the arylation of 2-naphthol using **diphenyliodonium nitrate**.[\[1\]](#)  
[\[2\]](#)

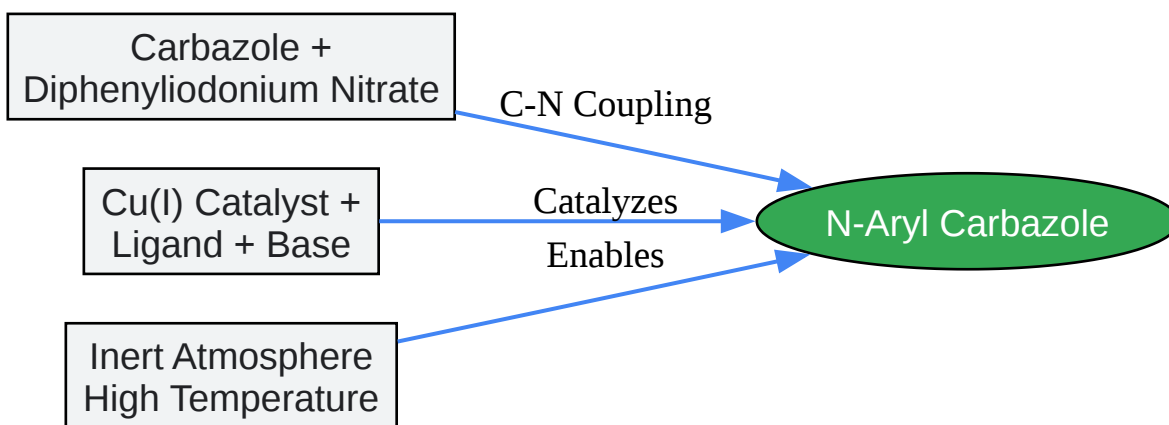
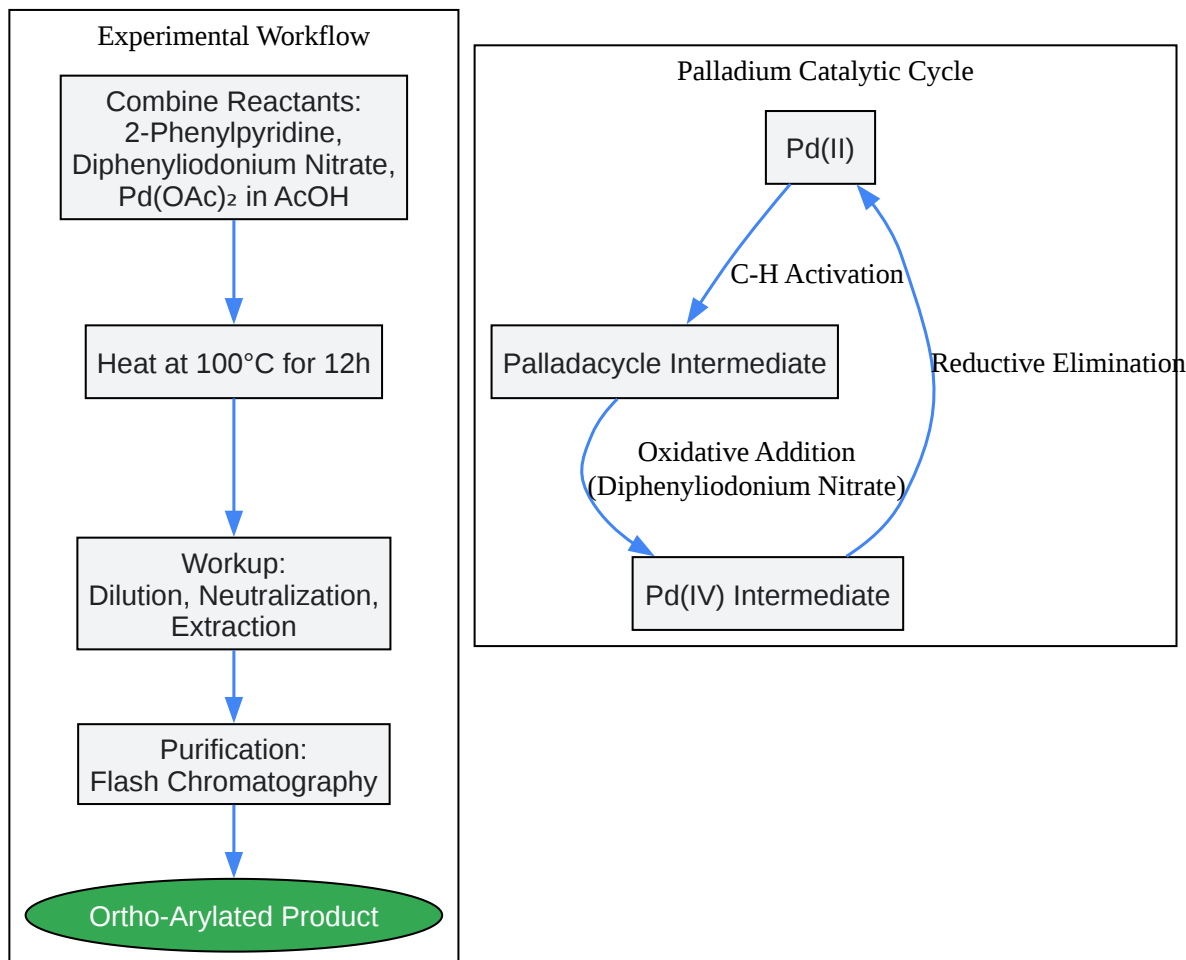
## Experimental Protocol: Double Arylation of 2-Naphthol

- To a solution of 2-naphthol (1.0 equiv) in the specified solvent (e.g., dioxane), add the base (e.g., t-BuOK, 1.5 equiv).
- Stir the mixture at room temperature for 10 minutes.
- Add **diphenyliodonium nitrate** (2.5 equiv) in one portion.
- Stir the reaction mixture at the specified temperature (e.g., 23 °C) for the indicated time (e.g., 1 hour).
- Upon completion, quench the reaction with saturated aqueous NH<sub>4</sub>Cl solution.

- Extract the mixture with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous  $\text{Na}_2\text{SO}_4$ , and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to isolate the C-arylated and C,O-diarylated products.

## Proposed Reaction Pathway





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## References

- 1. The Diaryliodonium(III) Salts Reaction With Free-Radicals Enables One-Pot Double Arylation of Naphthols - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | The Diaryliodonium(III) Salts Reaction With Free-Radicals Enables One-Pot Double Arylation of Naphthols [frontiersin.org]
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